

mass spectrometry fragmentation pattern of 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

Cat. No.: B8708537

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Comparative MS Guide: 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

Executive Summary

In the structural elucidation of pyrazole-based scaffolds—common in kinase inhibitors and CNS-active agents—differentiation between regioisomers (1,3- vs. 1,5-substitution) is a critical analytical challenge. This guide provides a technical breakdown of the mass spectrometry (MS) fragmentation of **3-(2-fluorophenyl)-1-methyl-1H-pyrazole**, contrasting it with its non-fluorinated analogs and regioisomers.

Key Technical Insight: The target molecule exhibits a "stable-ring" fragmentation phenotype characteristic of 1,3-disubstituted pyrazoles. Unlike its 1,5-isomer, where steric crowding between the N-methyl and C5-aryl groups drives facile methyl loss, the 1,3-isomer is dominated by ring cleavage events (loss of HCN/CH₃CN). The ortho-fluorine atom serves as a robust isotopic and mass tag (

Da shift vs. phenyl analog) but does not induce the labile HF loss often seen in aliphatic fluorides.

Chemical Context & Structural Analysis[1][2][3][4][5][6][7]

To interpret the mass spectrum, we must first map the ionization sites and potential cleavage points.

Feature	Specification	MS Implication
Formula		Exact Mass: 176.0750 Da ()
N-Methyl Group	Position 1	Source of loss (15 Da) or loss (41 Da).
Fluorophenyl	Position 3	Generates diagnostic fluorophenyl cation (95).
Isotopic Pattern	(100%)	No M+2 contribution from halogen; distinct from Cl/Br analogs.

The "Ortho Effect" Distinction

In mass spectrometry, the "ortho effect" usually refers to interaction between adjacent substituents.

- Target (1,3-isomer): The 2-fluorophenyl group is at C3, distant from the N-methyl at N1. Result: Minimal steric interaction; fragmentation is electronically driven.
- Alternative (1,5-isomer): The 2-fluorophenyl is at C5, spatially adjacent to N-methyl. Result: Steric relief often drives the loss of the methyl radical (

) or hydrogen rearrangement.

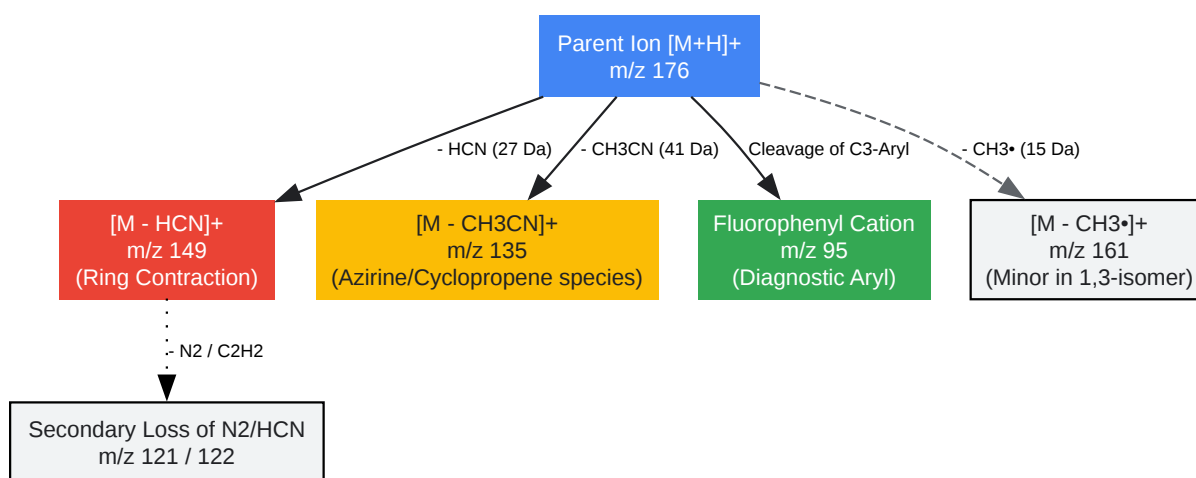
Fragmentation Mechanisms & Visualization

The fragmentation of **3-(2-fluorophenyl)-1-methyl-1H-pyrazole** follows a specific pathway governed by the stability of the aromatic pyrazole ring. The primary disintegration occurs via Retro-Diels-Alder (RDA)-like cleavage and nitrile elimination.

Primary Pathways

- Pathway A (Dominant): Cleavage of the pyrazole ring yielding loss of HCN (27 Da).
- Pathway B (Diagnostic): Loss of Acetonitrile (, 41 Da), confirming the N-methylated pyrazole core.
- Pathway C (Substituent): Direct cleavage of the C-C bond connecting the rings, yielding the 2-fluorophenyl cation (95).

Pathway Diagram (Graphviz)



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **3-(2-fluorophenyl)-1-methyl-1H-pyrazole**. The solid lines represent major pathways; dashed lines indicate minor pathways characteristic of the 1,3-isomer.

Comparative Analysis: Target vs. Alternatives

This section objectively compares the target molecule against its most common structural analogs to aid in identification.

Table 1: Diagnostic Ion Comparison

Feature	Target: 1,3-Isomer	Alternative A: 1,5-Isomer	Alternative B: Non-Fluorinated
Structure	3-(2-F-Ph)-1-Me-Pyrazole	5-(2-F-Ph)-1-Me-Pyrazole	3-Ph-1-Me-Pyrazole
Parent Ion ()	176	176	158
Base Peak (Typical)	176 or 149 ()	176 or 161 ()	158 or 131 ()
(Methyl Loss)	Low Intensity (<10%)	High Intensity (>40%)	Low Intensity
Diagnostic Aryl Ion	95 (Fluorophenyl)	95 (Fluorophenyl)	77 (Phenyl)
Differentiation Logic	Stable molecular ion; dominant ring cleavage.	Steric crowding drives methyl loss; "Ortho Effect" between N-Me and Aryl.	Mass shift of -18 Da; loss of 77 Da fragment.

Detailed Comparison Notes

- Vs. 1,5-Regioisomer: The most reliable differentiator is the ratio of the

peak to the molecular ion. In the 1,5-isomer, the N-methyl group and the 5-aryl ring are adjacent. This steric strain weakens the N-C(methyl) bond, often making the loss of the

methyl radical a major pathway. In the 1,3-isomer (Target), this group is unhindered, making the bond stronger and the signal significantly lower.

- Vs. Non-Fluorinated Analog: The presence of fluorine is easily confirmed by the mass shift (). Furthermore, the C-F bond is extremely stable in aromatic systems. You will not typically see a loss of F atom () or HF () as a primary fragment in the 1,3-isomer, whereas aliphatic fluorine compounds often lose HF readily.

Experimental Protocol (Self-Validating)

To replicate these results and validate the identity of your compound, follow this standardized LC-MS/MS workflow.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL of Methanol (LC-MS grade).
- Dilution: Dilute 1:100 with 50:50 Methanol:Water + 0.1% Formic Acid. Final concentration .
 - Why Formic Acid? Promotes protonation () for ESI efficiency.

Step 2: LC-MS Conditions

- Ionization: Electrospray Ionization (ESI), Positive Mode (+).[1]
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Low enough to preserve parent ion, high enough to decluster).
- Source Temp: 120°C; Desolvation Temp: 350°C.

Step 3: MS/MS Fragmentation (CID)

- Collision Gas: Argon.
- Collision Energy Ramp:
 - 10 eV: Confirm parent ion stability (176).
 - 20-30 eV: Observe primary fragmentation (Loss of HCN 149).
 - 40-50 eV: Generate deep fragments (Fluorophenyl cation 95).

Validation Criteria (Pass/Fail)

- Parent Ion: Must observe distinct peak at 176.1 ().
- Isotope Check: Absence of M+2 peak (rules out Cl/Br impurities).
- Fragment Fingerprint: Presence of 149 and 95. Absence of dominant 161 (which would indicate 1,5-isomer contamination).

References

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